

An In-depth Technical Guide to Sodium Mentholate (CAS Number: 19321-38-1)

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Compound of Interest

Compound Name: Sodium mentholate

Cat. No.: B092264

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Sodium mentholate, with the CAS number 19321-38-1, is the sodium salt of menthol. It is an organic compound classified as an alkali metal alkoxide. This technical guide provides a comprehensive overview of **sodium mentholate**, including its chemical and physical properties, synthesis, applications in research and industry, and its biological significance, with a particular focus on its relevance to drug development. While specific experimental data for **sodium mentholate** is limited in publicly accessible literature, this guide extrapolates information from its parent compound, menthol, and general principles of alkoxide chemistry to provide a thorough resource.

Chemical and Physical Properties

Sodium mentholate is typically a white crystalline solid at room temperature. Its properties are largely influenced by the mentholate anion. The quantitative data available for **sodium mentholate** and its parent compound, (-)-menthol, are summarized in the tables below.

Table 1: General and Physicochemical Properties of Sodium Mentholate

Property	Value	Source
CAS Number	19321-38-1	
Molecular Formula	C ₁₀ H ₁₉ NaO	
Molecular Weight	178.25 g/mol	
IUPAC Name	sodium;(1R,2S,5R)-5-methyl-2-propan-2-ylcyclohexan-1-olate	
Appearance	White crystalline solid	
Boiling Point	222°C at 760 mmHg	
Flash Point	86.7°C	
Vapor Pressure	0.0214 mmHg at 25°C	
Solubility	Soluble in polar solvents such as water and ethanol.	

Table 2: Spectral and Optical Properties (Predicted and from Parent Compound)

Property	Value/Description	Source/Note
Specific Rotation [α] _D (for (-)-menthol)	-45.0 to -51.0° (20°C, Na lamp)	
¹ H NMR (Predicted)	Chemical shifts for the cyclohexane ring protons are expected between 0.8 and 2.2 ppm. The proton on the carbon bearing the oxygen will be shifted downfield.	Based on general NMR principles
¹³ C NMR (Predicted)	The carbon attached to the oxygen is expected to have a chemical shift in the range of 60-80 ppm. Other aliphatic carbons will appear between 15 and 50 ppm.	Based on general NMR principles
Infrared (IR) Spectroscopy (Predicted)	Absence of a broad O-H stretch (around 3300 cm ⁻¹). Presence of C-O stretching vibrations.	Based on functional group analysis
Mass Spectrometry (Predicted)	The mass spectrum would show the molecular ion peak corresponding to the mentholate anion (m/z = 155.14). Fragmentation would likely involve losses of alkyl groups from the cyclohexane ring.	Based on general fragmentation patterns

Experimental Protocols

Detailed experimental protocols for the synthesis and application of **sodium mentholate** are not readily available in peer-reviewed literature. Therefore, the following protocols are representative examples based on general procedures for the synthesis of sodium alkoxides and their use in common organic reactions.

Synthesis of Sodium Mentholate

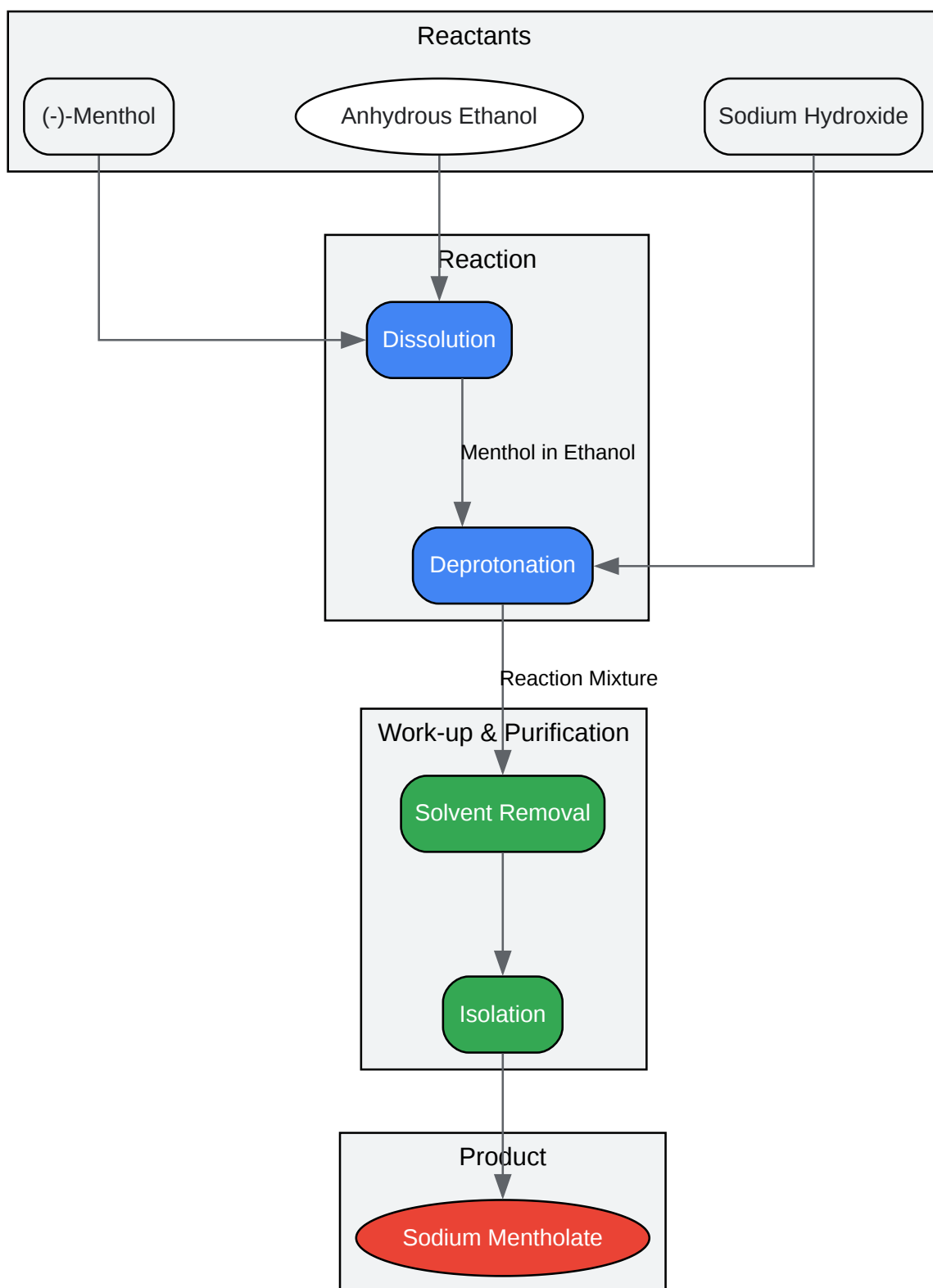
This protocol describes a laboratory-scale synthesis of **sodium mentholate** from (-)-menthol and sodium hydroxide.

Materials:

- (-)-Menthol ($C_{10}H_{20}O$)
- Sodium hydroxide (NaOH)
- Anhydrous ethanol
- Round-bottom flask
- Reflux condenser
- Stirring apparatus
- Heating mantle

Procedure:

- In a dry round-bottom flask, dissolve (-)-menthol in anhydrous ethanol.
- Add an equimolar amount of sodium hydroxide to the solution.
- Attach a reflux condenser and heat the mixture to reflux with constant stirring.
- Continue refluxing for a specified period to ensure the reaction goes to completion. The formation of water as a byproduct will be observed.
- After the reaction is complete, the solvent can be removed under reduced pressure to yield the **sodium mentholate** product.
- The product should be stored under anhydrous conditions to prevent hydrolysis.



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Caption: Workflow for the synthesis of **sodium mentholate**.

Williamson Ether Synthesis using Sodium Mentholate

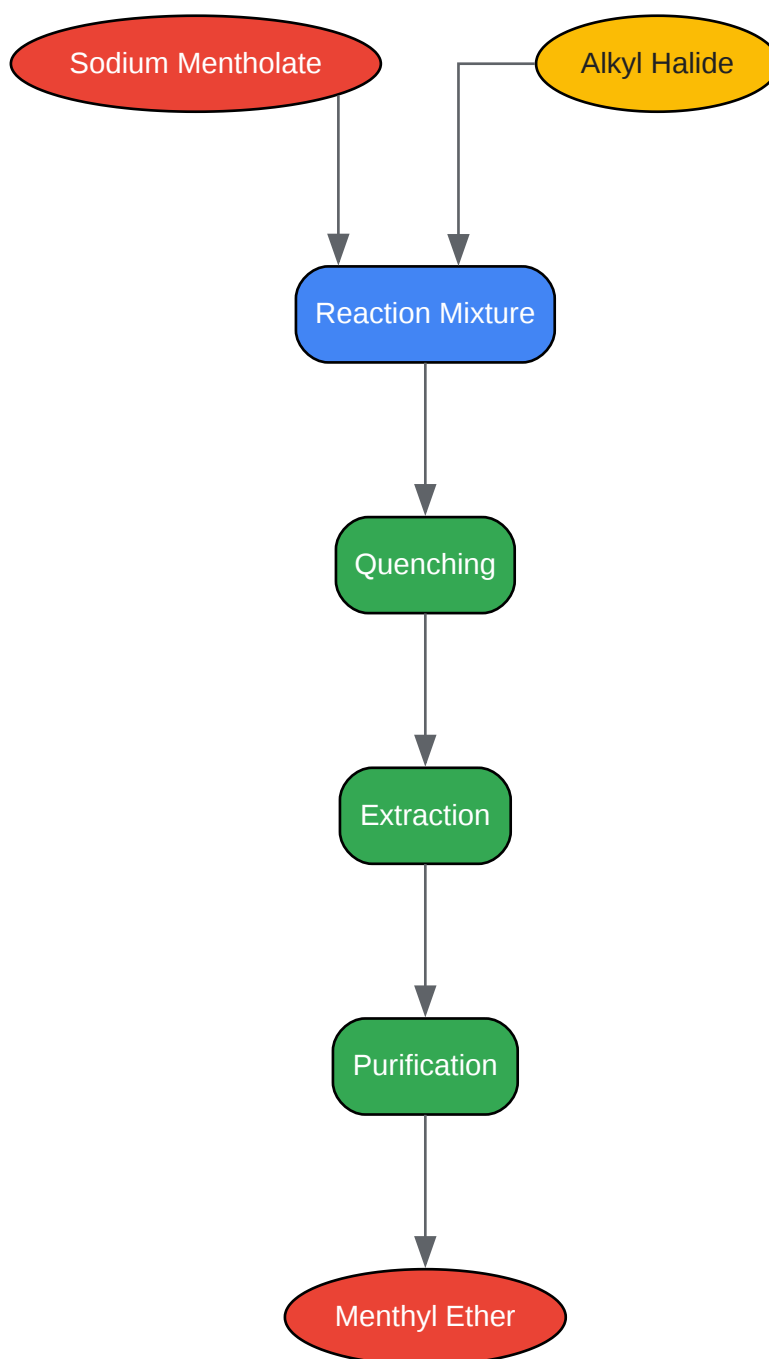
This protocol describes a representative Williamson ether synthesis to produce a menthyl ether, a common application for sodium alkoxides.

Materials:

- **Sodium mentholate**
- An alkyl halide (e.g., ethyl bromide)
- Anhydrous polar aprotic solvent (e.g., Dimethylformamide - DMF)
- Round-bottom flask
- Stirring apparatus
- Inert atmosphere (e.g., nitrogen or argon)

Procedure:

- In a dry round-bottom flask under an inert atmosphere, suspend **sodium mentholate** in the anhydrous solvent.
- With vigorous stirring, add the alkyl halide dropwise to the suspension.
- The reaction is typically carried out at room temperature or with gentle heating, depending on the reactivity of the alkyl halide.
- Monitor the reaction progress using a suitable technique, such as Thin Layer Chromatography (TLC).
- Upon completion, the reaction mixture is quenched with water and the product is extracted with an organic solvent (e.g., diethyl ether).
- The organic layer is washed, dried, and the solvent is evaporated to yield the crude ether.
- The product can be purified by distillation or column chromatography.



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Caption: Williamson ether synthesis using **sodium mentholate**.

Applications in Research and Drug Development

Sodium mentholate's utility stems from its properties as a strong base and a nucleophile, as well as the biological activity of the mentholate anion.

Organic Synthesis

As a strong nucleophile, **sodium mentholate** is a valuable reagent in various organic transformations. Its primary application is in nucleophilic substitution reactions, such as the Williamson ether synthesis, to introduce the bulky and chiral menthyl group into molecules. This is particularly useful in the synthesis of chiral auxiliaries and other complex organic molecules.

Polymer Chemistry

In the field of polymer chemistry, **sodium mentholate** can act as a Lewis acid polar modifier in anionic polymerization processes. By coordinating to the growing polymer chain, it can influence the microstructure of the resulting polymer, such as increasing the vinyl content in the polymerization of butadiene.

Drug Development

The biological effects of the mentholate anion make **sodium mentholate** a compound of interest in drug development, primarily in topical formulations.

- **Analgesic and Cooling Agent:** Similar to menthol, the mentholate anion is an agonist of the Transient Receptor Potential Melastatin 8 (TRPM8) channel. Activation of this ion channel in sensory neurons leads to the sensation of cooling and provides analgesic effects, making it a potential active ingredient in topical pain relief formulations for conditions like arthritis and muscle strains.
- **Penetration Enhancer:** Menthol is a well-known penetration enhancer in transdermal drug delivery. It is believed to disrupt the highly ordered structure of the stratum corneum, the outermost layer of the skin, thereby facilitating the permeation of other active pharmaceutical ingredients (APIs). **Sodium mentholate**, by delivering the mentholate anion, is expected to exhibit similar properties.

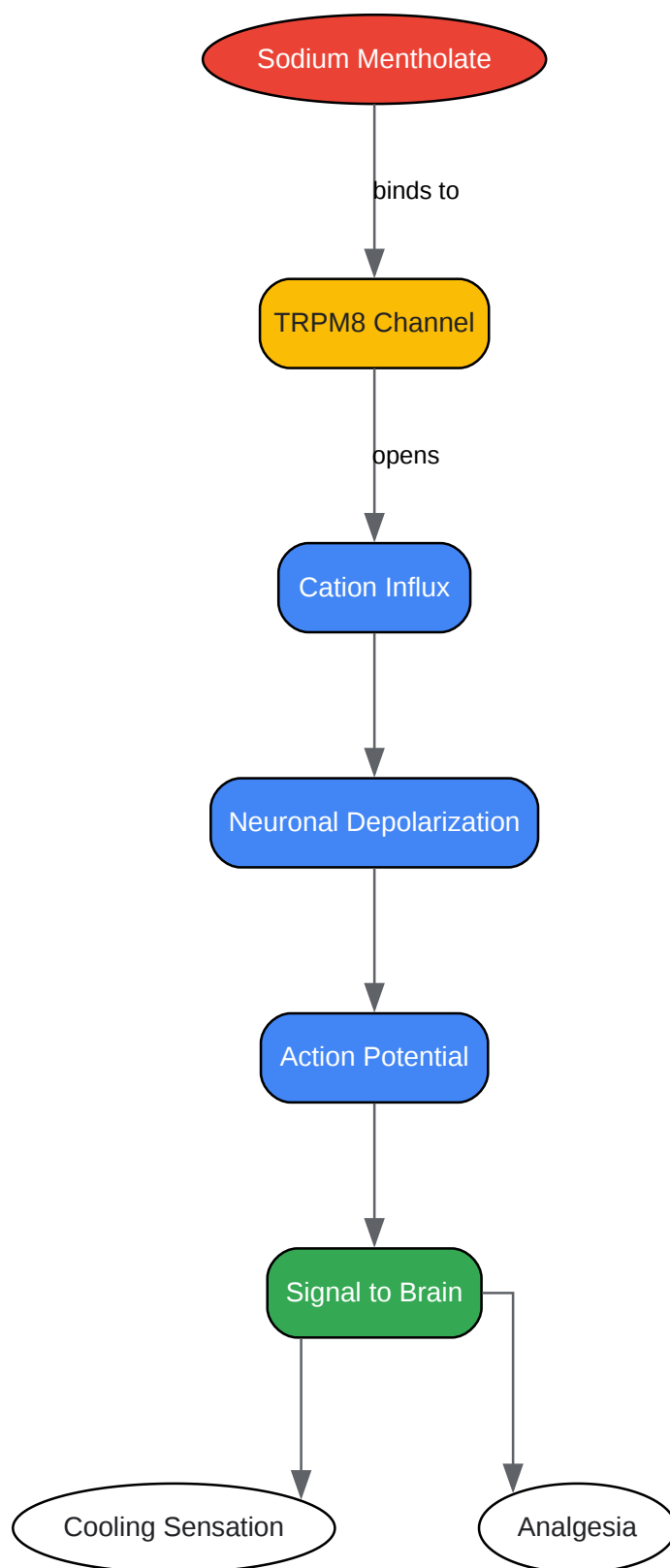
Biological Activity and Signaling Pathways

The primary biological target of the mentholate anion is the TRPM8 ion channel, a non-selective cation channel.

TRPM8 Signaling Pathway

The activation of TRPM8 by the mentholate anion initiates a signaling cascade that results in its physiological effects.

- **Binding and Channel Opening:** The mentholate anion binds to the TRPM8 receptor on sensory neurons.
- **Cation Influx:** This binding causes a conformational change in the channel, leading to its opening and an influx of cations, primarily Ca^{2+} and Na^{+} .
- **Depolarization and Action Potential:** The influx of positive ions depolarizes the neuron, generating an action potential.
- **Signal Transduction to the Brain:** This nerve impulse is transmitted to the brain, where it is perceived as a cooling sensation.
- **Analgesia:** The activation of TRPM8 can also modulate pain signaling pathways, leading to an analgesic effect.



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Caption: Activation of the TRPM8 signaling pathway by **sodium mentholate**.

Safety and Handling

Sodium mentholate is a corrosive substance that can cause severe skin burns and eye damage. It is important to handle this chemical with appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. Work should be conducted in a well-ventilated area. In case of contact, flush the affected area with copious amounts of water and seek medical attention.

Conclusion

Sodium mentholate (CAS 19321-38-1) is a versatile organic compound with applications ranging from organic synthesis to polymer chemistry and drug development. Its utility as a nucleophile and a base, combined with the biological activity of the mentholate anion as a TRPM8 agonist, makes it a valuable tool for researchers. While detailed experimental data for **sodium mentholate** itself is not extensively documented, its properties and reactivity can be largely inferred from its parent compound, menthol, and the general behavior of sodium alkoxides. Further research into the specific properties and applications of **sodium mentholate** would be beneficial for fully realizing its potential in various scientific and industrial fields.

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